

# Cyclotetradecane-1,2-dione: A Preliminary Technical Overview for Researchers

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Compound of Interest		
Compound Name:	Cyclotetradecane-1,2-dione	
Cat. No.:	B15482710	Get Quote

CAS Number: 23427-68-1

This document provides a summary of the currently available technical information for **Cyclotetradecane-1,2-dione**. It is intended for researchers, scientists, and professionals in drug development who are interested in the physicochemical properties, synthesis, and potential applications of this macrocyclic diketone.

## **Physicochemical Properties**

Quantitative experimental data for **Cyclotetradecane-1,2-dione** is limited in publicly accessible literature. The following table summarizes the computed physicochemical properties.[1]

Property	Value	Source
Molecular Formula	C14H24O2	PubChem[1]
Molecular Weight	224.34 g/mol	PubChem[1]
XLogP3	4.3	PubChem[1]
Topological Polar Surface Area	34.1 Ų	PubChem[1]
Monoisotopic Mass	224.177630004 Da	PubChem[1]

Note: Experimental data for properties such as melting point, boiling point, and solubility are not readily available in the cited literature. For the related parent compound, cyclotetradecane



(CAS 295-17-0), a melting point of 54-55 °C and a boiling point of 131 °C at 11 Torr have been reported.[2]

## **Spectroscopic Data**

A <sup>13</sup>C NMR spectrum for **Cyclotetradecane-1,2-dione** is available, indicating its structural characterization.[1] However, detailed assignments and other spectroscopic data such as <sup>1</sup>H NMR, Infrared (IR), and Mass Spectrometry (MS) specific to this compound are not extensively documented in the available literature.

## **Synthesis and Reactivity**

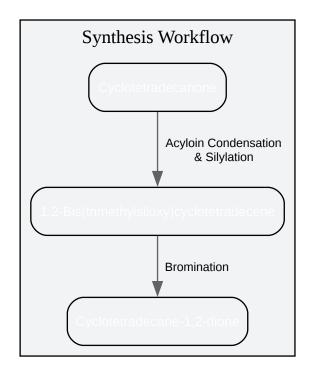
While a specific, detailed experimental protocol for the synthesis of **Cyclotetradecane-1,2-dione** was not found in the surveyed literature, general methods for the synthesis of cyclic 1,2-diones are well-established. These can serve as a starting point for the development of a synthetic route.

One common approach involves the oxidation of the corresponding  $\alpha$ -hydroxyketone (acyloin) or the direct oxidation of the parent ketone. For instance, the oxidation of cyclohexanone to cyclohexane-1,2-dione can be achieved using selenium dioxide.[3]

Another general and high-yield method for the preparation of cyclic 1,2-diones is the bromination of 1,2-bis(trimethylsiloxy)cycloalkenes.[4] This procedure is noted for its applicability to various ring sizes.

A potential synthetic workflow for **Cyclotetradecane-1,2-dione**, adapted from general procedures, is outlined below. This workflow is hypothetical and would require experimental validation.





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A potential synthetic workflow for **Cyclotetradecane-1,2-dione**.

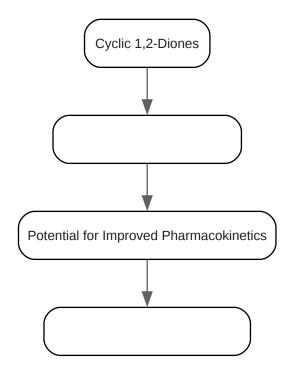
### **Potential Applications in Drug Development**

There is a lack of direct biological activity data for **Cyclotetradecane-1,2-dione** in the current literature. However, the 1,2-dione functional group in cyclic systems has garnered interest in medicinal chemistry.

Studies on smaller cyclic 1,2-diones, such as cyclopentane-1,2-dione, have explored their potential as bioisosteres of carboxylic acids.[5] The ability of the enol form of the 1,2-dione to mimic the acidic proton and hydrogen bonding capabilities of a carboxylic acid could be advantageous in drug design to improve properties like cell permeability and metabolic stability. [5]

The following diagram illustrates the conceptual relationship of **Cyclotetradecane-1,2-dione** to this area of research.





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Conceptual role of cyclic 1,2-diones in drug development.

It is important to note that while "cyclotetradecane" (the parent hydrocarbon) has been reported to have antimicrobial activity, this finding cannot be directly extrapolated to the dione derivative.

#### **Natural Occurrence**

**Cyclotetradecane-1,2-dione** has been reported to be a natural product found in Thymus vulgaris (common thyme).[1]

#### Conclusion

**Cyclotetradecane-1,2-dione** is a macrocyclic diketone with limited published experimental data. While its basic physicochemical properties have been computed, a comprehensive understanding of its reactivity, spectroscopic characteristics, and biological activity awaits further investigation. The established role of smaller cyclic 1,2-diones as carboxylic acid bioisosteres suggests a potential avenue for its application in medicinal chemistry and drug development. Researchers interested in this molecule are encouraged to pursue experimental studies to elucidate its properties and potential uses.



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